# CAS number 1408075-19-3 structural elucidation

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Tert-butyl 7-amino-2-azaspiro[3.5]nonane-2-carboxylate* |
| *CAS No.:* | *1408075-19-3* |
| *Cat. No.:* | *B1449925* |

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An In-depth Technical Guide to the Structural Elucidation of CAS Number 1408075-19-3: **tert-Butyl 7-amino-2-azaspiro[3.5]nonane-2-carboxylate**

## Introduction

In the landscape of modern drug discovery, particularly in the development of novel modalities like Proteolysis Targeting Chimeras (PROTACs), the design and synthesis of unique three-dimensional scaffolds are of paramount importance. Spirocyclic systems, which feature two rings connected by a single common atom, offer rigid conformational constraint and novel exit vectors for chemical exploration. The compound identified by CAS number 1408075-19-3 is **tert-butyl 7-amino-2-azaspiro[3.5]nonane-2-carboxylate**, a molecule that combines an azetidine ring and a cyclohexane ring in a spirocyclic arrangement.[1] Its structure contains a primary amine for further functionalization and a tert-butyloxycarbonyl (Boc) protected secondary amine, making it a valuable building block.

This technical guide provides a comprehensive, first-principles approach to the de novo structural elucidation of this molecule. As a self-validating system, this workflow is designed for researchers, scientists, and drug development professionals, demonstrating how a combination of mass spectrometry and advanced nuclear magnetic resonance (NMR) spectroscopy can be

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synergistically employed to unambiguously determine the molecular formula, connectivity, and complete chemical structure of a novel small molecule.

## Overall Elucidation Strategy

The structural confirmation of a previously uncharacterized compound requires a multi-faceted analytical approach. Our strategy is built on two pillars: Mass Spectrometry (MS) to establish the elemental composition and molecular weight, and a suite of one- and two-dimensional NMR experiments to piece together the atomic connectivity and define the complete molecular architecture. Each step is designed to provide orthogonal data that, when combined, leaves no ambiguity in the final structural assignment.

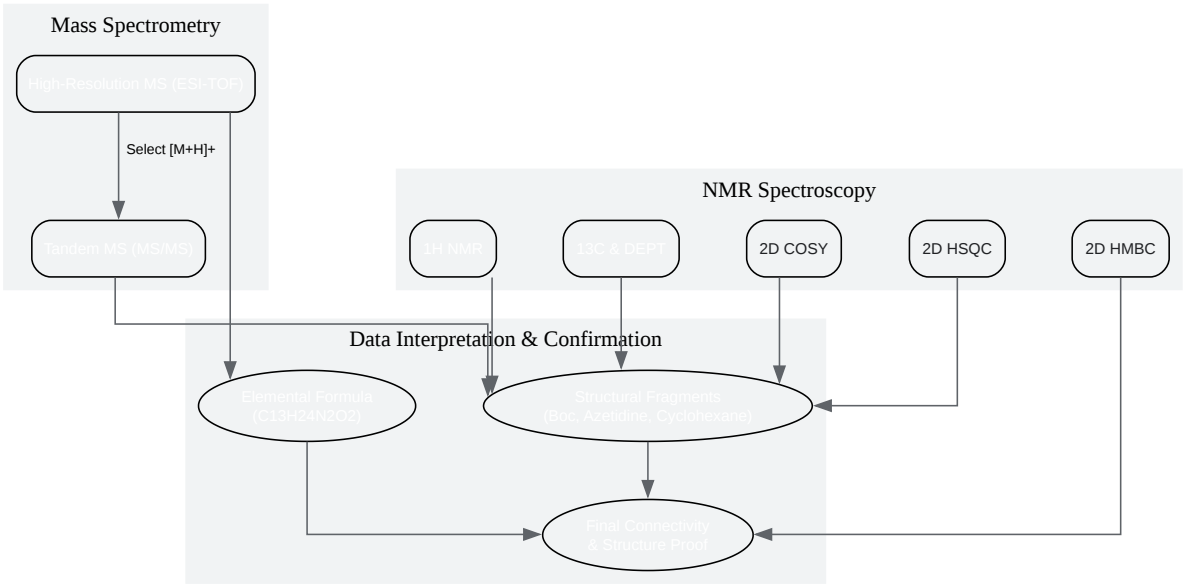


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Fig. 1: Overall workflow for structural elucidation.

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# Part 1: Molecular Formula Determination via Mass Spectrometry

The foundational step in any structural elucidation is to determine the precise molecular weight and elemental composition. High-Resolution Mass Spectrometry (HRMS) is the definitive technique for this purpose, offering mass accuracy in the parts-per-million (ppm) range.

## Experimental Protocol: HRMS Analysis

- Sample Preparation: Dissolve approximately 1 mg of the analyte in 1 mL of a suitable solvent (e.g., methanol or acetonitrile) containing 0.1% formic acid to promote protonation.
- Instrumentation: Utilize an Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometer.
- Ionization Mode: Positive ion mode is selected to observe the protonated molecule, $[M+H]^+$.
- Acquisition Parameters:
  - Mass Range: 50-500 m/z
  - Capillary Voltage: 3.5 kV
  - Source Temperature: 120 °C
  - Internal Calibrant: Use a suitable reference standard (e.g., Leucine Enkephalin) to ensure high mass accuracy.
- Data Analysis: Identify the monoisotopic peak for the $[M+H]^+$ ion and use the instrument software to calculate the elemental composition based on the accurate mass.

## Expected Results and Interpretation

For a compound with the formula $C_{13}H_{24}N_2O_2$, the expected accurate mass for the protonated molecule $[M+H]^+$ is calculated as follows:

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| Atom | Count | Mass (Da) | Total Mass (Da) |
|---|---|---|---|
| $^{12}C$ | 13 | 12.000000 | 156.000000 |
| $^{1}H$ | 25 (24+1) | 1.007825 | 25.195625 |
| $^{14}N$ | 2 | 14.003074 | 28.006148 |
| $^{16}O$ | 2 | 15.994915 | 31.989830 |
| Total | $[M+H]^+$ | 241.191603 | |

The HRMS experiment should yield a prominent ion at m/z ≈ 241.1916. The high accuracy of the measurement (typically < 5 ppm error) allows for the unambiguous confirmation of the elemental formula $C_{13}H_{24}N_2O_2$, ruling out other potential combinations of atoms with the same nominal mass.

## Tandem MS (MS/MS) for Initial Fragmentation Insights

Further structural clues can be obtained by subjecting the parent ion ($[M+H]^+$) to collision-induced dissociation (CID). This experiment reveals characteristic fragmentation patterns. The Boc group is notoriously labile and its fragmentation is a key diagnostic marker.

Expected Fragmentation Pathways:

| Precursor Ion (m/z) | Neutral Loss | Fragment (m/z) | Interpretation |
|---|---|---|---|
| 241.19 | $C_4H_8$ (56.06) | 185.13 | Loss of isobutylene from the Boc group |
| 241.19 | $C_5H_9O_2$ (101.06) | 140.13 | Loss of the entire Boc group (as $C_5H_9O_2$ + H) |
| 241.19 | $C_4H_9O$ (73.06) | 168.13 | Loss of the tert-butoxy group |

The observation of these specific losses provides strong evidence for the presence of a tert-butyl carbamate protecting group.

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# Part 2: Unraveling the Molecular Framework with NMR Spectroscopy

While MS provides the formula, NMR spectroscopy is required to determine the precise arrangement of atoms. A combination of 1D ($^{1}H$, $^{13}C$, DEPT) and 2D (COSY, HSQC, HMBC) experiments will be used to build the molecular structure piece by piece.

## Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve ~10-15 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or MeOD). Chloroform-d is often a good first choice for compounds of this polarity.
- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- Experiments to Acquire:
  - $^{1}H$ NMR
  - $^{13}C$ NMR
  - DEPT-135
  - $^{1}H$-$^{1}H$ COSY
  - $^{1}H$-$^{13}C$ HSQC
  - $^{1}H$-$^{13}C$ HMBC
- Data Processing: Process the data using appropriate software (e.g., MestReNova, TopSpin). Reference the spectra to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm for $^{1}H$ and 77.16 ppm for $^{13}C$).

## Predicted NMR Data and Step-by-Step Interpretation

Structure with Atom Numbering: (A diagram of the structure with numbered atoms would be presented here for clarity)

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Fig. 2: Numbering scheme for NMR assignment.

1. $^{1}$H NMR: Proton Inventory

The $^{1}$H NMR spectrum provides the first look at the hydrogen environments.

| Predicted Shift (ppm) | Multiplicity | Integration | Assignment | Rationale |
|---|---|---|---|---|
| ~3.6-3.8 | m | 4H | H1, H3 | Protons on the azetidine ring, adjacent to nitrogen. |
| ~2.9-3.1 | m | 1H | H7 | Methine proton attached to the carbon bearing the amino group. |
| ~1.8-2.0 | m | 4H | H5, H9 (axial/eq) | Cyclohexane protons adjacent to the spiro center. |
| ~1.45 | s | 9H | Boc -$CH_3$ | Nine equivalent protons of the tert-butyl group. |
| ~1.3-1.5 | m | 4H | H6, H8 (axial/eq) | Remaining cyclohexane protons. |
| ~1.2 (broad) | s | 2H | -$NH_2$ | Primary amine protons, often broad and exchangeable. |

2. $^{13}$C NMR and DEPT-135: The Carbon Skeleton

This provides a count of unique carbon atoms and their type ($CH_3$, $CH_2$, CH, or C).

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| Predicted Shift (ppm) | DEPT-135 | Assignment | Rationale |
|---|---|---|---|
| ~155.0 | No signal | Boc C=O | Carbamate carbonyl carbon. |
| ~79.5 | No signal | Boc $C(CH_3)_3$ | Quaternary carbon of the Boc group. |
| ~55-60 | Negative | C1, C3 | Azetidine $CH_2$ carbons adjacent to nitrogen. |
| ~48.0 | Positive | C7 | CH carbon attached to the primary amine. |
| ~35-40 | Negative | C5, C9 | Cyclohexane $CH_2$ carbons adjacent to the spiro center. |
| ~38.0 | No signal | C4 | Spiro quaternary carbon. |
| ~28.5 | Positive | Boc $-CH_3$ | Methyl carbons of the Boc group. |
| ~25-30 | Negative | C6, C8 | Remaining cyclohexane $CH_2$ carbons. |

3. 2D COSY: Mapping $^1H$-$^1H$ Connections

The COSY spectrum reveals which protons are coupled (typically through 2-3 bonds), allowing us to trace out spin systems.

- Key Insight: A clear correlation network will be observed connecting all the protons of the cyclohexane ring (H5 through H9). A separate, simpler correlation will be seen between the geminal protons on C1 and C3 of the azetidine ring. The lack of correlation between the azetidine protons and the cyclohexane protons confirms they are in separate ring systems.

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4. 2D HSQC: Linking Protons to Carbons

This is a powerful experiment that directly correlates each proton signal with the carbon signal of the atom it is attached to.[2][3]

- Key Insight: The HSQC spectrum allows for the definitive assignment of every protonated carbon in the $^{13}C$ spectrum. For example, the proton signal at ~3.0 ppm (H7) will show a cross-peak to the carbon signal at ~48.0 ppm (C7). This pairing is essential before moving to the final step.

5. 2D HMBC: Assembling the Puzzle

The Heteronuclear Multiple Bond Correlation (HMBC) experiment is the final key, revealing correlations between protons and carbons that are 2 or 3 bonds away.[3][4] This allows us to connect the isolated spin systems and confirm the placement of quaternary carbons.

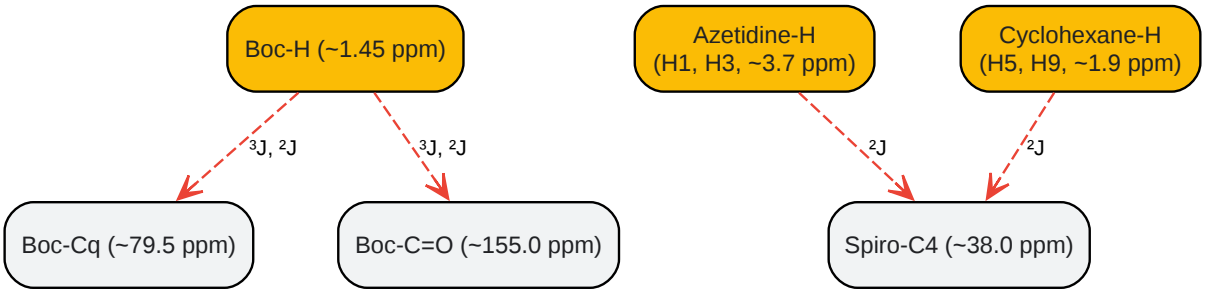


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Fig. 3: Key diagnostic HMBC correlations.

- Crucial Correlations for Final Proof:
  - Boc Group Confirmation: The protons of the Boc group (~1.45 ppm) will show a strong correlation to the quaternary carbon of the Boc group (~79.5 ppm) and the carbonyl carbon (~155.0 ppm).
  - Spiro Center Confirmation: This is the most critical piece of evidence.
    - The protons on the azetidine ring (H1, H3 at ~3.7 ppm) will show a 2-bond correlation to the spiro carbon (C4 at ~38.0 ppm).

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    - The protons on the cyclohexane ring adjacent to the spiro center (H5, H9 at ~1.9 ppm) will also show a 2-bond correlation to the same spiro carbon (C4).
  - This "double-convergence" of correlations from protons in two different ring systems onto a single quaternary carbon is unambiguous proof of the spirocyclic junction.

## Conclusion: A Self-Validating Structural Proof

By systematically integrating the data, a complete and validated structure emerges. HRMS provides the exact elemental formula, $C_{13}H_{24}N_2O_2$. The $^{1}H$ and $^{13}C$ NMR spectra confirm the presence of the key functional groups (a Boc-protected amine and a primary amine) and the correct number of proton and carbon environments. The COSY spectrum delineates the connectivity within the individual azetidine and cyclohexane rings. The HSQC experiment rigorously links the proton and carbon frameworks. Finally, the HMBC spectrum provides the definitive long-range correlations that piece the entire structure together, most critically confirming the spirocyclic nature of the molecule. This logical, step-wise workflow ensures a high degree of confidence in the final structural assignment of CAS 1408075-19-3 as **tert-butyl 7-amino-2-azaspiro[3.5]nonane-2-carboxylate**.

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